

An In-Depth Technical Guide to the Physical Properties of 2,7-Dimethyloctane

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This technical guide provides a comprehensive overview of the key physical properties of **2,7-Dimethyloctane** (CAS No. 1072-16-8). The information is curated for professionals in research and development who require precise data for modeling, formulation, and experimental design.

Quantitative Physical Properties

The physical characteristics of **2,7-Dimethyloctane** are summarized in the table below. These values have been compiled from various chemical data sources to provide a comparative overview.

Physical Property	Value	Units
Molecular Formula	C ₁₀ H ₂₂	-
Molecular Weight	142.28	g/mol [1][2][3]
Boiling Point	159 - 161	°C[1][3][4][5][6][7]
159.75	°C[2]	
Melting Point	-53 to -55	°C[1][3][4][5][7]
-54.9	°C[2]	
-78.00	°C	
Density	0.7161 - 0.732	g/cm ³ [5][8]
0.720	g/cm ³ [1][3][7]	
0.724	g/cm ³ at 20°C, 750 Torr[2][6]	
Refractive Index	1.409 - 1.411	-[3][5][7]
1.410	-[4]	
Vapor Pressure	3.35	mmHg at 25°C[5][8]
Solubility	Highly soluble in non-polar solvents (e.g., hexane, cyclohexane). Poorly soluble in polar solvents (e.g., water, methanol, ethanol).	-[9]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2,7-Dimethyloctane** are not extensively published. However, standard methodologies for alkanes and liquid hydrocarbons are applicable.

2.1. Boiling Point Determination (Thiele Tube Method)

The boiling point of a small sample of **2,7-Dimethyloctane** can be accurately determined using a Thiele tube.[\[10\]](#)

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil (mineral oil), and a heat source.
- Procedure:
 - A few drops of **2,7-Dimethyloctane** are placed into the small test tube.
 - The capillary tube is placed inside the test tube with the open end down.
 - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in the Thiele tube containing the heating oil.
 - The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will bubble out.
 - The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube. The temperature is recorded when the liquid begins to enter the capillary tube after the heat source is removed.

2.2. Density Determination (Pycnometer Method)

The density of liquid **2,7-Dimethyloctane** can be determined using a pycnometer, a flask with a precise volume.

- Apparatus: Pycnometer, analytical balance, and a constant temperature water bath.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed.
 - The pycnometer is filled with **2,7-Dimethyloctane** and placed in the constant temperature water bath (e.g., at 20°C) until it reaches thermal equilibrium.

- The volume is adjusted precisely to the pycnometer's calibration mark, and any excess liquid is carefully removed.
- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

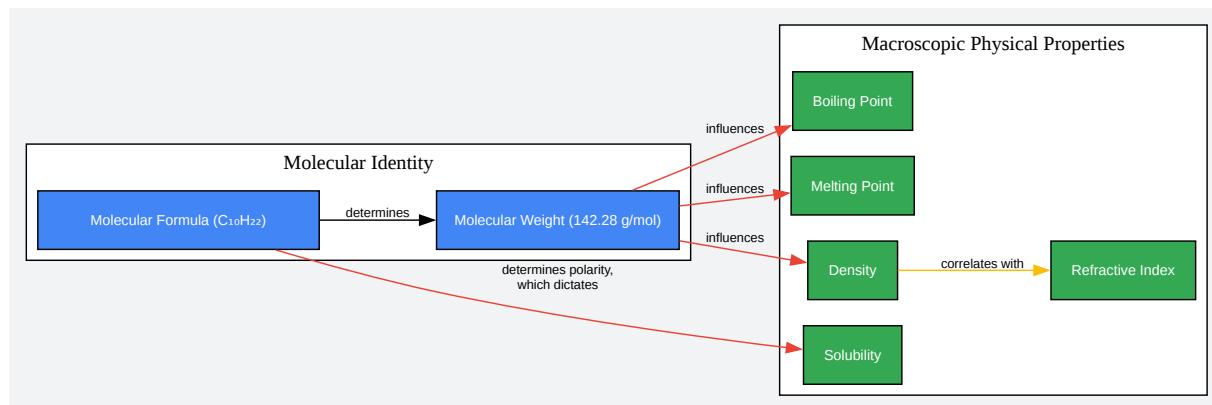
2.3. Refractive Index Measurement (Abbe Refractometer)

The refractive index, a measure of how light bends as it passes through the substance, is determined using an Abbe refractometer.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Apparatus: Abbe refractometer, a monochromatic light source (typically a sodium D-line at 589 nm), and a constant temperature water circulator.[\[11\]](#)[\[12\]](#)
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
 - A few drops of **2,7-Dimethyloctane** are placed on the prism of the refractometer.
 - The prisms are closed, and the sample is allowed to reach the desired temperature (e.g., 20°C) using the water circulator.
 - The light source is positioned, and the eyepiece is adjusted until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
 - The refractive index is read directly from the instrument's scale.

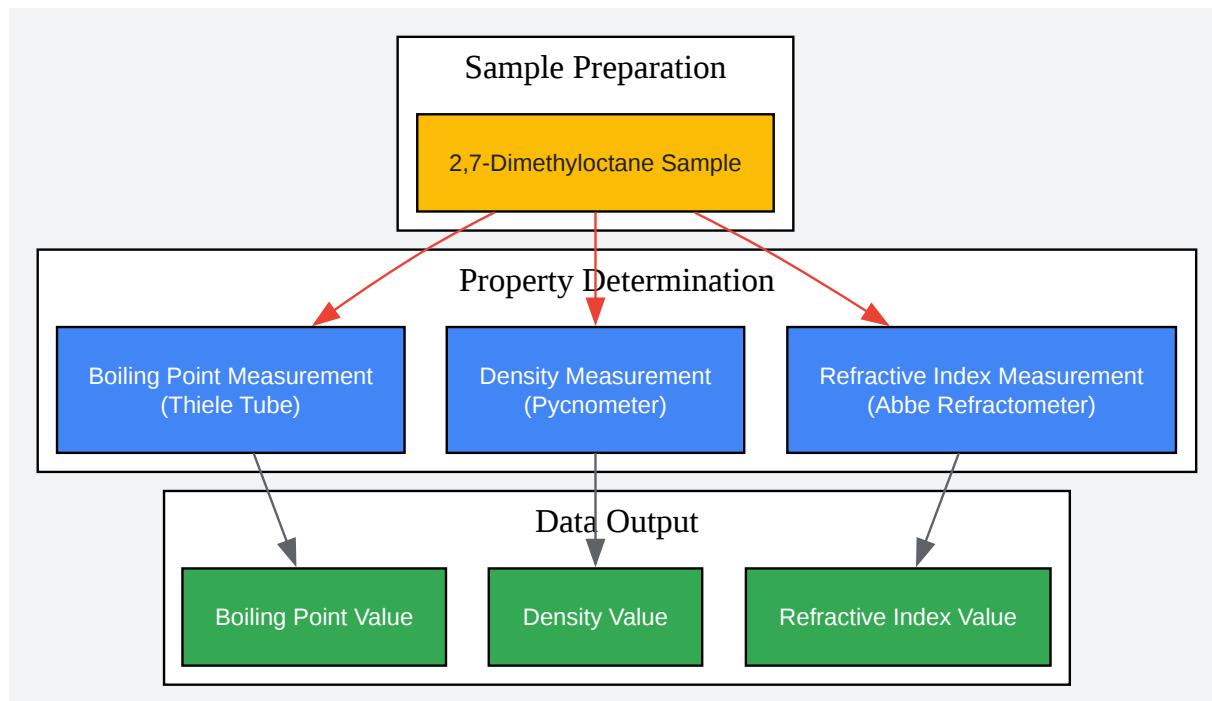
Visualized Relationships

The following diagrams illustrate the logical relationships and workflows pertinent to the physical properties of **2,7-Dimethyloctane**.



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Fig. 1: Interrelation of the physical properties of **2,7-Dimethyloctane**.



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Fig. 2: General experimental workflow for physical property determination.

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